

An In-depth Technical Guide to Sodium Hydroxide Safety for Researchers

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Compound of Interest

Compound Name: Sodium hydroxide

Cat. No.: B104188

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This guide provides comprehensive safety protocols and technical information for researchers, scientists, and drug development professionals working with **sodium hydroxide** (NaOH). Adherence to these guidelines is critical for minimizing risks and ensuring a safe laboratory environment.

Chemical and Physical Properties

Sodium hydroxide, also known as caustic soda or lye, is a highly corrosive and reactive inorganic compound.^{[1][2][3]} It is a white, odorless solid available in pellets, flakes, or granular form, and it readily absorbs moisture and carbon dioxide from the air.^{[2][4][5]} The dissolution of solid **sodium hydroxide** in water is a highly exothermic reaction, generating significant heat that can cause splashing and ignite combustible materials.^{[2][6]}

Property	Value
CAS Number	1310-73-2[1][7]
Molecular Formula	NaOH[1][4]
Molar Mass	39.9971 g/mol [2]
Melting Point	318 °C (604 °F)[2][4]
Boiling Point	1,388 °C (2,530 °F)[1][2][4]
pH	13.0 - 14.0[1]
Water Solubility	Highly soluble (1000 g/L at 25 °C)[2]

Hazard Identification and Exposure Limits

Sodium hydroxide is a highly corrosive substance that poses significant health risks upon contact.[1][8][9] It can cause severe chemical burns to the skin and eyes, leading to permanent damage.[2][4][8] Inhalation of **sodium hydroxide** dust or mists can cause severe irritation to the respiratory tract, potentially leading to pulmonary edema.[4][10] Ingestion can result in severe burns to the gastrointestinal tract and can be fatal.[1][8][10]

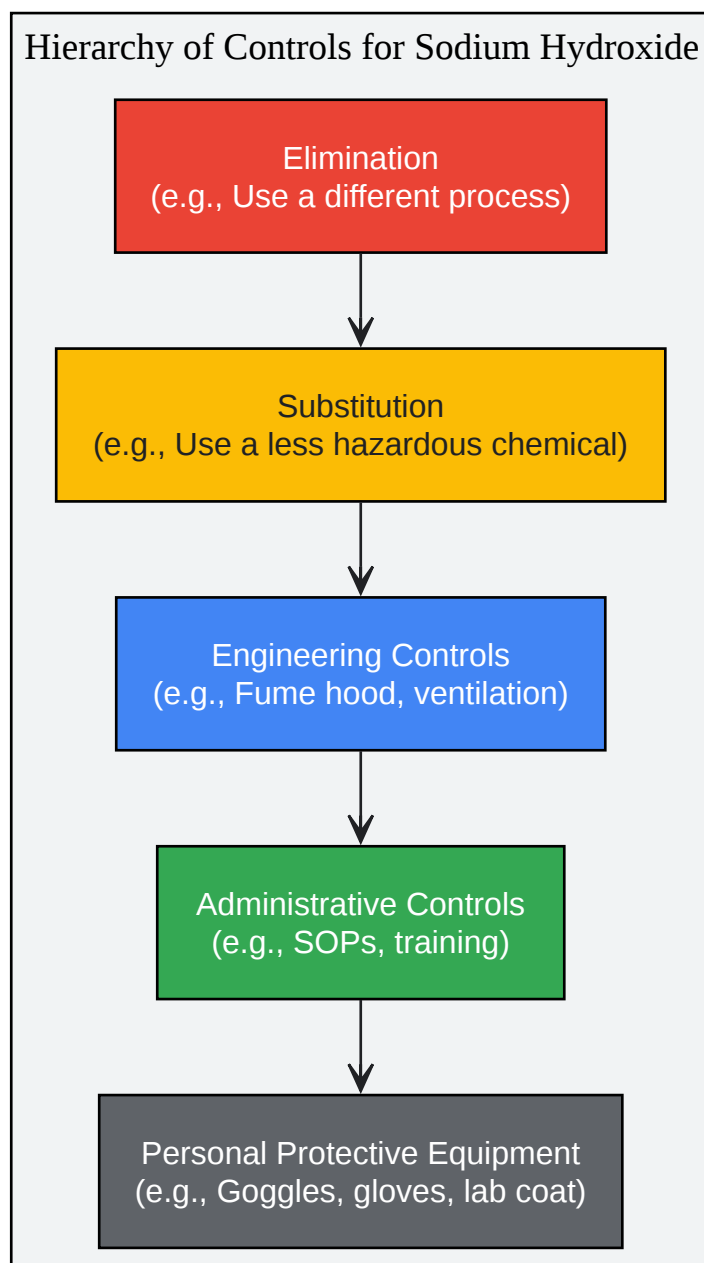
Various regulatory agencies have established occupational exposure limits for airborne **sodium hydroxide** to protect laboratory personnel.

Agency	Exposure Limit
OSHA (PEL)	2 mg/m ³ (8-hour TWA)[4][8][11]
NIOSH (REL)	2 mg/m ³ (Ceiling)[4][7]
ACGIH (TLV)	2 mg/m ³ (Ceiling)[4][12][13]
NIOSH (IDLH)	10 mg/m ³ [4][8][11]

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TLV: Threshold Limit Value; IDLH: Immediately Dangerous to Life or Health.

Hierarchy of Controls

To mitigate the risks associated with **sodium hydroxide**, a hierarchy of controls should be implemented. This approach prioritizes the most effective control measures.



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Hierarchy of controls for managing **sodium hydroxide** risks.

Safe Handling and Storage Protocols

Appropriate PPE must be worn at all times when handling **sodium hydroxide**.

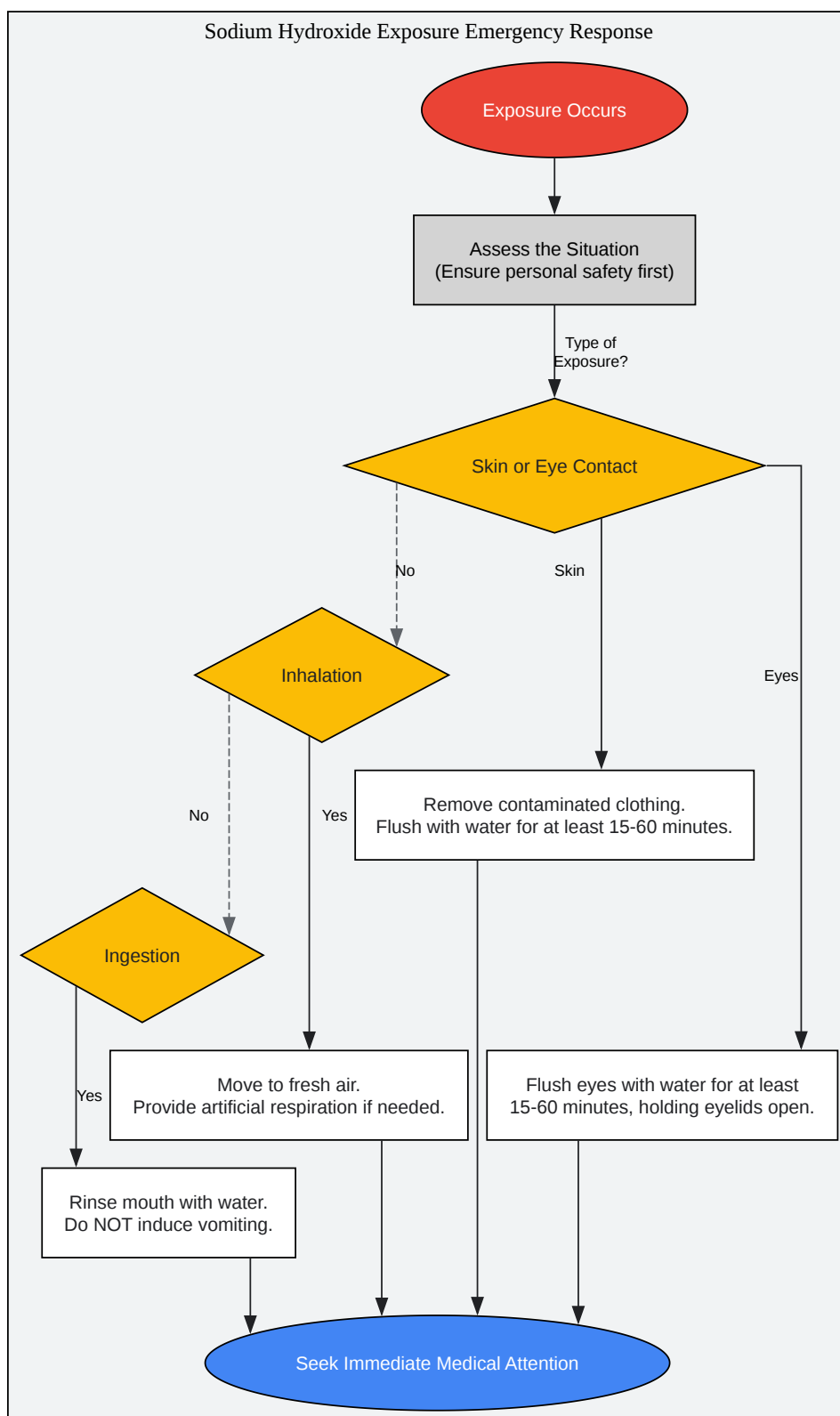
PPE Category	Specifications
Eye/Face Protection	Chemical safety goggles are mandatory. A face shield should be worn in conjunction with goggles when there is a risk of splashing. [1] [6] [14]
Skin Protection	A lab coat, long pants, and closed-toe shoes are required. [1] [15] For handling concentrated solutions or large quantities, a chemical-resistant apron or suit is recommended. [6] [14]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or rubber) must be worn. [1] [6] Inspect gloves for any signs of degradation before use. [1]
Respiratory Protection	A respirator may be required if there is a potential for exposure to exceed regulatory limits, especially when handling solid sodium hydroxide that can generate dust. [1] [6] [14]

- Preparation: Before beginning work, ensure that an emergency eyewash station and safety shower are readily accessible and have been recently tested.[\[9\]](#)[\[15\]](#) Review the Safety Data Sheet (SDS) for **sodium hydroxide**.[\[16\]](#)
- Ventilation: Handle solid **sodium hydroxide** and concentrated solutions in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[1\]](#)[\[9\]](#)[\[17\]](#)
- Dissolving Solid NaOH: When preparing solutions, always add **sodium hydroxide** slowly to water while stirring continuously; never add water to solid **sodium hydroxide**.[\[6\]](#)[\[17\]](#) This is a highly exothermic process that can cause boiling and splashing.

- Avoiding Contamination: Do not ingest or inhale **sodium hydroxide**.[\[1\]](#) Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling **sodium hydroxide** and before leaving the laboratory.[\[1\]](#)[\[6\]](#)
- Container: Store **sodium hydroxide** in its original, tightly sealed, corrosive-resistant container.[\[1\]](#)[\[6\]](#)[\[18\]](#) Do not store in metal containers, as it can react to form flammable hydrogen gas.[\[4\]](#)[\[9\]](#)[\[18\]](#)
- Location: Store in a cool, dry, well-ventilated area away from incompatible materials.[\[1\]](#)[\[14\]](#)[\[19\]](#) Do not store above eye level.[\[16\]](#)[\[20\]](#)
- Segregation: Store **sodium hydroxide** separately from acids, organic materials, and metals.[\[1\]](#)[\[15\]](#)[\[19\]](#) Use secondary containment, such as plastic trays, to contain potential spills.[\[14\]](#)[\[15\]](#)

Emergency Procedures

Rapid and appropriate response to a **sodium hydroxide** exposure is crucial to minimizing injury.



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Workflow for responding to **sodium hydroxide** exposure.

Exposure Route	First Aid Protocol
Skin Contact	Immediately remove contaminated clothing.[1] [14] Brush off any solid chemical.[14] Flush the affected area with copious amounts of gently flowing water for at least 15-60 minutes.[1][14] [19] Seek immediate medical attention.[1]
Eye Contact	Immediately flush the eyes with water for at least 15-60 minutes, holding the eyelids open to ensure complete rinsing of the eye and lids.[1] [14] Do not attempt to remove contact lenses if present.[14] Seek immediate medical attention. [1]
Inhalation	Move the individual to fresh air immediately.[1] [14] If breathing has stopped, trained personnel should administer artificial respiration.[1][14] Seek immediate medical attention.[1][14]
Ingestion	Do NOT induce vomiting.[1][6][21] If the person is conscious, have them rinse their mouth with water.[1] They may drink a cup of water to dilute the chemical.[19][21] Never give anything by mouth to an unconscious person.[1][19] Seek immediate medical attention.[1]

Spill and Waste Management

- Evacuate and Secure: Evacuate all non-essential personnel from the spill area.[1][19]
Secure the area and control entry.[1][19]
- Ventilate: Ensure the area is well-ventilated.
- Personal Protection: Don appropriate PPE, including respiratory protection if necessary, before attempting to clean up the spill.[1][9]
- Containment: For liquid spills, contain the spill using an absorbent material that does not react with **sodium hydroxide** (e.g., dry sand, earth).[4][14][19] For solid spills, carefully

sweep or shovel the material into a suitable container.[14]

- Cleanup: Do NOT use water or wet methods for the initial cleanup of solid **sodium hydroxide**, as this will generate heat.[4][19] Once the bulk of the material is collected, the area can be cautiously neutralized with a dilute acid and then rinsed with water.
- Disposal: Place all contaminated materials into a clearly labeled, sealed container for hazardous waste disposal.[4][9][19]

Sodium hydroxide waste is considered hazardous.[9]

- Collection: Collect all **sodium hydroxide** waste in a designated, properly labeled, and sealed hazardous waste container.[9][22] Do not mix with incompatible waste streams, such as acids or organic solvents.[22]
- Neutralization: In some cases, dilute aqueous solutions of **sodium hydroxide** may be neutralized to a pH between 5.0 and 9.0 before drain disposal, provided it complies with local regulations and does not contain other hazardous materials.[23] Always add the base to water slowly during neutralization.[23]
- Disposal: Contact your institution's Environmental Health and Safety (EHS) department for specific procedures on hazardous waste pickup and disposal.[9][18] Do not pour concentrated or untreated **sodium hydroxide** down the drain.[9][18]

By adhering to these rigorous safety protocols, researchers can effectively manage the risks associated with **sodium hydroxide** and maintain a safe and productive laboratory environment.

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